

Application Notes and Protocols for Targeted Lipidomics: Cholesteryl Oleate-d7

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Compound of Interest

Compound Name: Cholesteryl oleate-d7

Cat. No.: B12406585

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Introduction

Cholesteryl esters, the storage and transport form of cholesterol, play a pivotal role in lipid metabolism and are implicated in the pathophysiology of numerous diseases, including atherosclerosis, cancer, and neurodegenerative disorders.[1][2][3] Cholesteryl oleate, an ester of cholesterol and oleic acid, is one of the most abundant cholesteryl esters in human plasma and tissues.[1] Accurate quantification of cholesteryl oleate in biological matrices is therefore crucial for understanding its physiological and pathological roles.

Targeted lipidomics, employing liquid chromatography-tandem mass spectrometry (LC-MS/MS), has emerged as a powerful tool for the precise and sensitive quantification of specific lipid species.[4][5] The use of stable isotope-labeled internal standards is paramount for correcting for variations in sample preparation and instrument response, ensuring analytical accuracy and reproducibility.[6] **Cholesteryl oleate-d7**, a deuterated analog of cholesteryl oleate, serves as an ideal internal standard for the targeted quantification of endogenous cholesteryl oleate.[7][8] Its chemical and physical properties are nearly identical to the analyte of interest, ensuring similar extraction efficiency and ionization response, while its mass shift allows for clear differentiation by the mass spectrometer.[9]

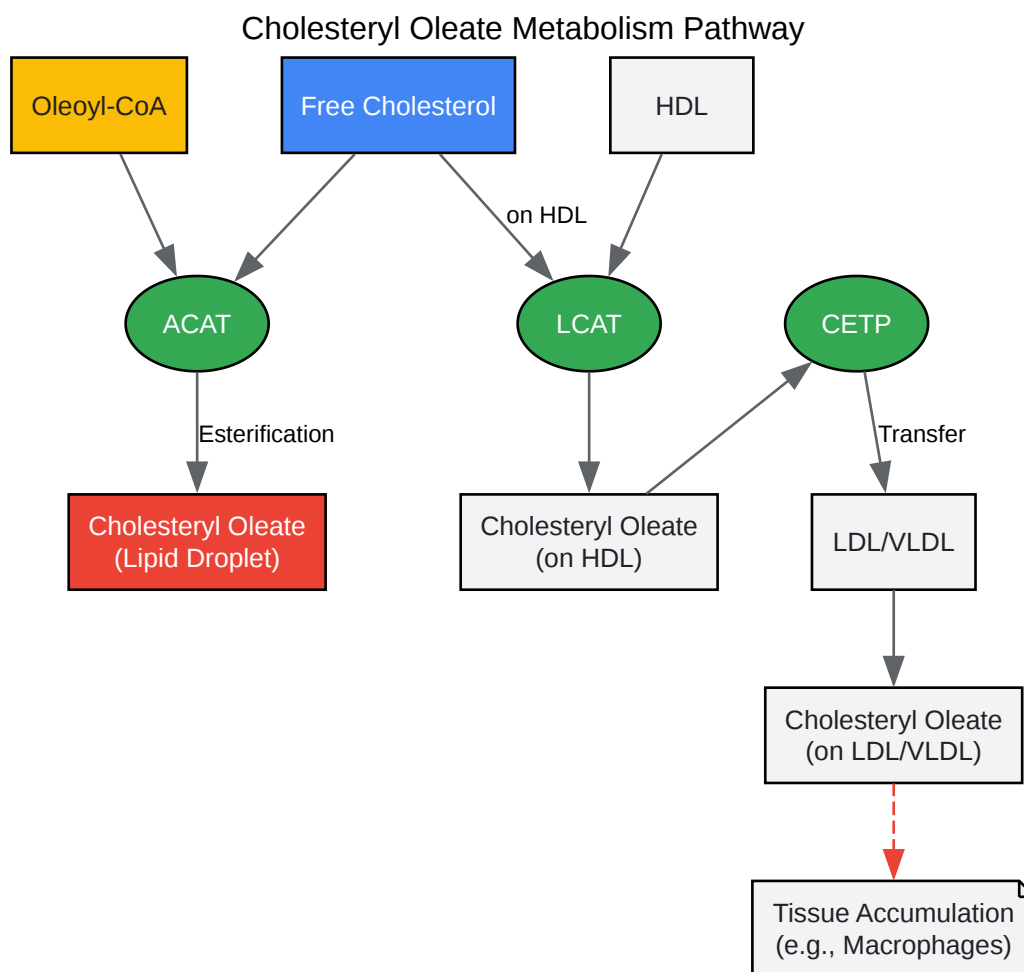
These application notes provide a comprehensive overview and detailed protocols for the use of **cholesteryl oleate-d7** in targeted lipidomics workflows for the quantification of cholesteryl oleate in various biological samples.

Cholesteryl Oleate Metabolism and Signaling

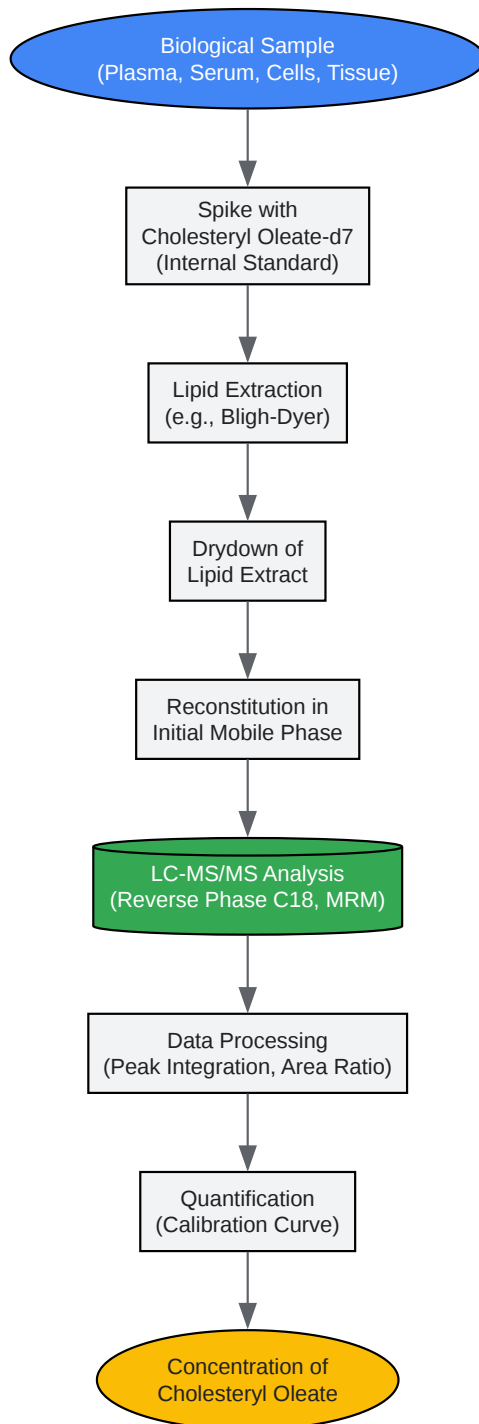
Cholesteryl oleate metabolism is intricately linked to cholesterol homeostasis and lipoprotein metabolism. The formation and breakdown of cholesteryl esters are tightly regulated by a series of enzymes.

A key pathway involves the esterification of free cholesterol by acyl-CoA:cholesterol acyltransferase (ACAT) within the cell, which utilizes fatty acyl-CoAs, such as oleoyl-CoA, to form cholesteryl esters for storage in lipid droplets.^[10] In the plasma, lecithin-cholesterol acyltransferase (LCAT) esterifies cholesterol on high-density lipoproteins (HDL).^[10] Cholesteryl ester transfer protein (CETP) then facilitates the transfer of cholesteryl esters from HDL to apolipoprotein B-containing lipoproteins like low-density lipoprotein (LDL) and very-low-density lipoprotein (VLDL).^[10]

Dysregulation of these pathways can lead to the accumulation of cholesteryl esters in tissues, a hallmark of atherosclerotic plaque formation.^{[3][10]}



Targeted Lipidomics Workflow for Cholesteryl Oleate

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